

# hexadecylglycerol solvent compatibility

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## Compound Focus: 1-O-Hexadecylglycerol

CAS No.: 6145-69-3

Cat. No.: S590367

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## Solvent Compatibility and Handling

The following table summarizes the available solubility data for 1-O-Hexadecyl-sn-glycerol (also known as Chimyl Alcohol) from supplier documentation [1] [2] [3].

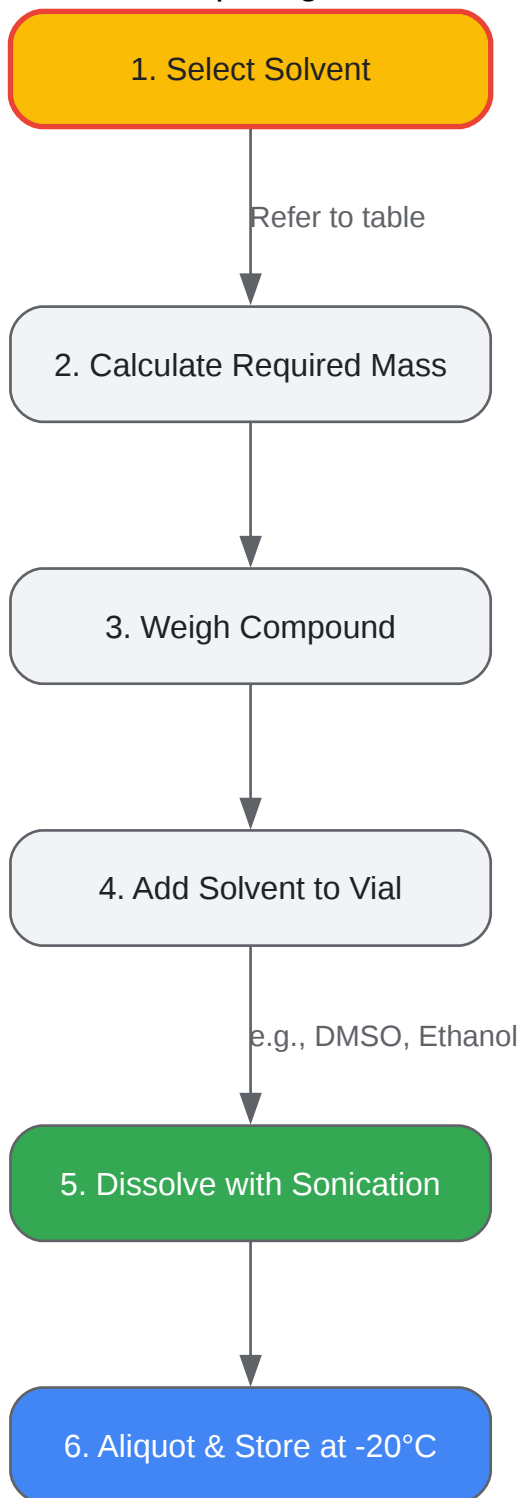
Solvent	Reported Solubility	Notes
<b>DMF</b> (Dimethylformamide)	16 mg/mL [1] [2]	Suitable for preparing stock solutions.
<b>Ethanol</b>	5 mg/mL [1] [2]	Suitable for preparing stock solutions.
<b>DMSO</b> (Dimethyl sulfoxide)	0.16 mg/mL [1] [2]; 25 mg/mL [3]	<b>Note conflicting data.</b> Handling instructions note that hygroscopic DMSO has a significant impact on solubility; use newly opened containers [3].
<b>Chloroform</b>	Information missing	Commonly used for optical rotation measurement ( $c=1.16$ ) [1] [2], indicating practical compatibility.
<b>Hexane</b>	Information missing	Used in purification methods for recrystallization [1] [2].

**Key Physical Properties:** The compound is a white to off-white crystalline solid with a melting point of **64°C** [1] [2] [3]. It is recommended to be stored at **-15°C to -20°C** [1] [2] [3].

## Experimental Workflow for Stock Solution Preparation

The diagram below outlines a general workflow for preparing stock solutions, based on the available information.

## Workflow for Preparing Stock Solutions



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### Methodology Details:

- **Solvent Consideration:** When using DMSO, ensure the solvent is fresh and anhydrous to maximize solubility, as its hygroscopic nature can significantly impact the dissolution process [3].
- **Sonication:** Use an ultrasonic cleaner (bath or probe) to aid in dissolving the compound. This is explicitly mentioned as a necessary step for dissolving in DMSO [3].
- **Storage:** Aliquot the prepared stock solution to avoid repeated freeze-thaw cycles. Store at **-20°C** for use within one month, or at **-80°C** for longer-term storage (up to 6 months) [3].

## Frequently Asked Questions

**Q1: The compound won't fully dissolve in DMSO. What should I do?** The solubility in DMSO is a known point of inconsistency. First, confirm you are not exceeding the lower reported solubility of 0.16 mg/mL. If problems persist, ensure you are using newly opened, dry DMSO, as it is highly hygroscopic. Gently warming the vial and using prolonged sonication can also help. As an alternative, consider using DMF, which has a higher and consistently reported solubility of 16 mg/mL.

**Q2: How should I handle this compound for biological assays?** For in vivo experiments, one documented protocol involves creating a clear stock solution and then sequentially adding co-solvents. For example, a working solution was prepared by diluting a DMSO stock solution with Corn Oil to a final concentration of 10% DMSO and 90% Corn Oil, yielding a clear solution of at least 2.5 mg/mL [3].

**Q3: What are the primary biological activities of this compound I should be aware of?** 1-O-Hexadecyl-sn-glycerol is a bioactive ether lipid. Key reported activities include:

- Reducing UVB-induced cell death, ROS, and prostaglandin E2 production in keratinocytes [1] [2].
- Protecting against myocardial ischemia/reperfusion injury in rat heart models [1] [2] [4].
- Restoring plasmalogen levels in various cell lines (CHO, PAEC) [1] [2].
- Inhibiting proliferation and invasion in human prostate cancer cell lines [4].

## Important Limitations and Troubleshooting

- **Incomplete Experimental Protocols:** The search results cite various key experiments (e.g., on UVB-induced cell death or ischemia/reperfusion models) but do not provide the detailed, step-by-step

methodologies required to replicate them in a laboratory setting [1] [2].

- **Conflicting Solubility Data:** The significant discrepancy in DMSO solubility between sources (0.16 mg/mL vs. 25 mg/mL) should be approached with caution. It is advisable to start with the lower concentration and scale up.
- **Safety and Shipping:** Note that this product may be classified as a Dangerous Good for transport, which could lead to additional shipping charges [4].

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## References

1. 1-O-HEXADECYL-SN-GLYCEROL | 506-03-6 [chemicalbook.com]
2. 1-O-HEXADECYL-SN-GLYCEROL | 506-03-6 [amp.chemicalbook.com]
3. 1-O-Hexadecyl-sn-glycerol ((S)-1-O-HDG) [medchemexpress.com]
4. 1-O-Hexadecyl-sn-glycerol (CAS 506-03-6) [scbt.com]

To cite this document: Smolecule. [hexadecylglycerol solvent compatibility]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b590367#hexadecylglycerol-solvent-compatibility>]

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